

Furametpyr toxicity profile mammalian acute oral LD50

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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Mammalian & Ecological Toxicity Profile

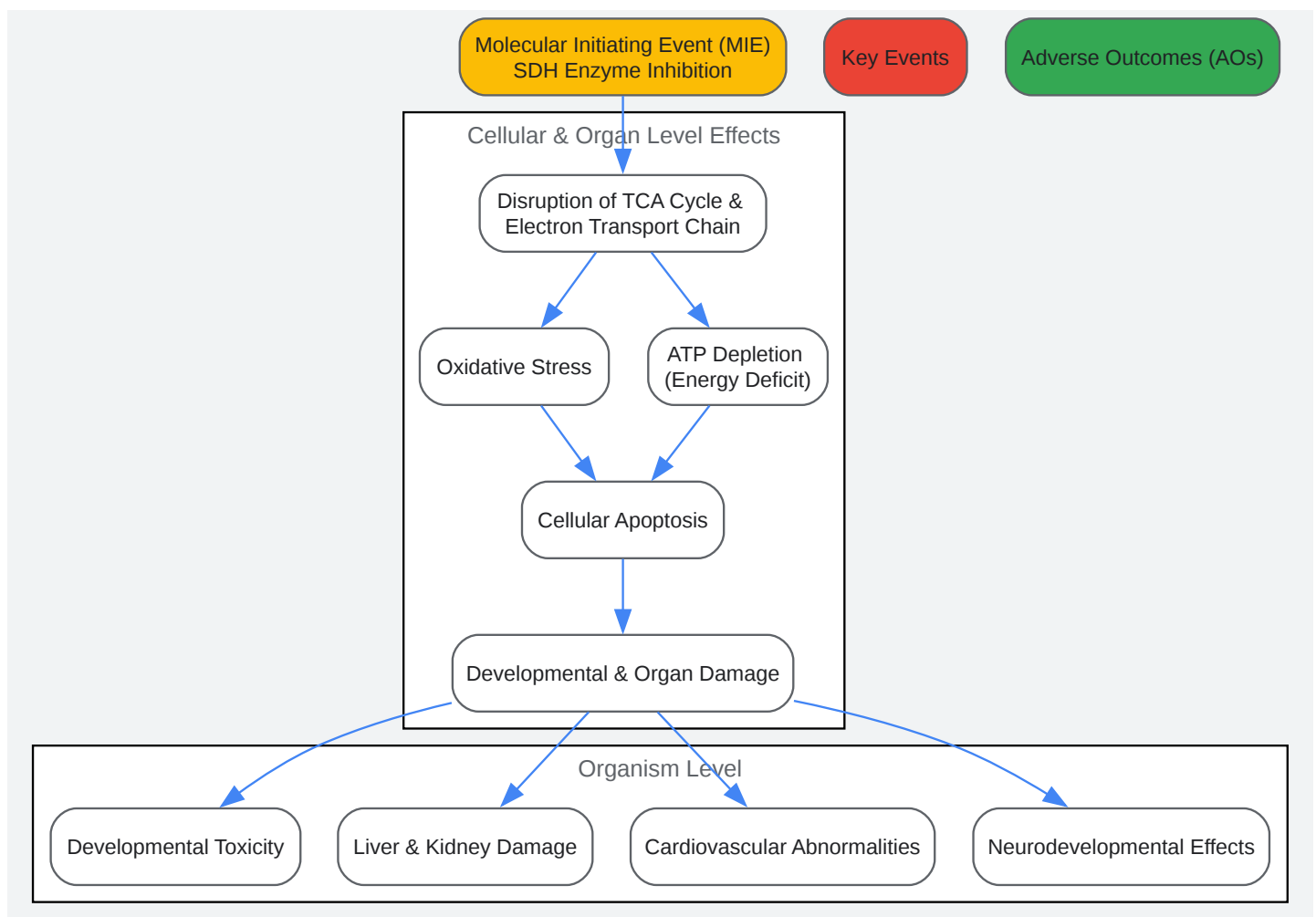
The table below consolidates the available quantitative data on **furametpyr**'s toxicity.

Aspect	Details
Mammalian Acute Oral LD ₅₀	>590 mg/kg (Rat) [1]
Toxicity Classification	Moderate (based on LD ₅₀ >590 mg/kg) [1]
Other Hazards	Highly flammable liquid and vapour. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation [2].
Avian Acute Oral LD ₅₀	>2000 mg/kg [1]
Fish Toxicity	No specific data for furametpyr, but SDHI fungicides as a class can be highly toxic to fish [3] [4]
Bee Toxicity	Not specified in search results

Mode of Action and Metabolism

- **Fungicide Class:** **Furametpyr** is a **Succinate Dehydrogenase Inhibitor (SDHI)** [1]. It belongs to **FRAC code 7**, inhibiting mitochondrial succinate oxidation, which disrupts cellular energy production in fungi [1].
- **Metabolism:** Studies in rats indicate **furametpyr** undergoes several biotransformation pathways. The primary metabolic reactions include **N-demethylation**, oxidation of methyl groups on the pyrazole ring, and hydroxylation at various positions on the dihydroisobenzofuran ring [5]. In humans, the **N-demethylation** process is primarily catalyzed by cytochrome P450 enzymes CYP1A1, 1A2, 2C19, and 3A4 [5].

The following diagram illustrates the general adverse outcome pathway associated with SDHI fungicide toxicity, which is rooted in the disruption of cellular energy metabolism.



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Adverse Outcome Pathway for SDHI Fungicides [3]

Regulatory Status and Research Context

- **Regulatory Status:** **Furametpyr** is **not approved** for use in the European Union under EC Regulation 1107/2009 [1]. It is considered **obsolete** but may still be available in some countries [1].
- **Research Context:** **Furametpyr** is recognized in scientific literature as a marketed pyrazole amide derivative with fungicidal activity [6] [7]. However, it is also listed among SDHI fungicides for which extensive toxicological studies, particularly on zebrafish, are lacking, indicating a **data gap** in the current literature [3].

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References

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